

N,O-Didesmethylvenlafaxine CAS Number and chemical identifiers.

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Compound of Interest

Compound Name: *N,O-Didesmethylvenlafaxine*

Cat. No.: *B015946*

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N,O-Didesmethylvenlafaxine: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N,O-Didesmethylvenlafaxine**, a key metabolite of the widely prescribed antidepressant, venlafaxine. This document will detail its chemical identifiers, metabolic pathway, and relevant experimental methodologies.

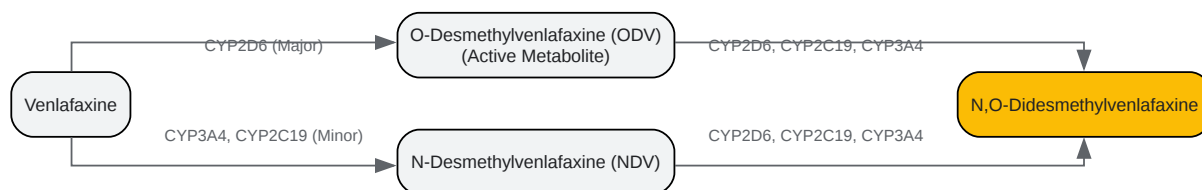
Core Chemical Data

N,O-Didesmethylvenlafaxine is a secondary amino compound that plays a role as a metabolite of the drug venlafaxine.^[1] A structured summary of its key chemical identifiers is presented below for clear reference and comparison.

| Chemical Identifier | Value | Source |
|---------------------|--|--------|
| CAS Number | 135308-74-6 | [1][2] |
| IUPAC Name | 4-[1-(1-hydroxycyclohexyl)-2-(methylamino)ethyl]phenol | [1] |
| Chemical Formula | C15H23NO2 | [1][2] |
| Molecular Weight | 249.35 g/mol | [1][2] |
| PubChem CID | 3451347 | [1] |
| SMILES | CNC--INVALID-LINK--C2(CCCCC2)O | |
| InChI | InChI=1S/C15H23NO2/c1-16-11-14(12-5-7-13(17)8-6-12)15(18)9-3-2-4-10-15/h5-8,14,16-18H,2-4,9-11H2,1H3 | [1] |

Metabolic Pathway of Venlafaxine

N,O-Didesmethylvenlafaxine is a minor metabolite in the metabolic cascade of venlafaxine. The parent drug undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes. The major metabolic route is O-demethylation to form O-desmethylvenlafaxine (ODV), a pharmacologically active metabolite. A secondary pathway involves N-demethylation to N-desmethylvenlafaxine (NDV). **N,O-Didesmethylvenlafaxine** is subsequently formed through the further metabolism of both ODV and NDV.



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Venlafaxine Metabolic Pathway

Experimental Protocols

Synthesis of N,O-Didesmethylenlafaxine

A specific, detailed experimental protocol for the direct synthesis of **N,O-Didesmethylenlafaxine** is not readily available in the public domain literature. However, based on the known synthesis of venlafaxine and its other metabolites, a plausible synthetic route can be proposed. This would likely involve a multi-step process starting from a protected precursor of O-desmethylenlafaxine, followed by a selective N-demethylation step. It is crucial to note that this proposed pathway would require significant experimental optimization and verification.

Proposed Synthetic Strategy (Hypothetical):

- Protection of the phenolic hydroxyl group of a suitable starting material like 4-hydroxyphenylacetonitrile.
- Condensation with cyclohexanone to introduce the cyclohexanol moiety.
- Reduction of the nitrile group to a primary amine.
- Selective N-methylation to introduce a single methyl group on the amine.
- Deprotection of the phenolic hydroxyl group to yield **N,O-Didesmethylenlafaxine**.

Analytical Methodologies

The quantification of **N,O-Didesmethylenlafaxine**, typically in biological matrices such as plasma or urine, is essential for pharmacokinetic and metabolic studies. High-performance liquid chromatography (HPLC) coupled with mass spectrometry (MS) is the most common and sensitive method for its detection and quantification.

General HPLC-MS/MS Method Outline:

- Sample Preparation: Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) is commonly used to isolate the analyte from the biological matrix and remove interfering substances.

- **Chromatographic Separation:** A C18 reverse-phase HPLC column is typically employed to separate **N,O-Didesmethylvenlafaxine** from venlafaxine and its other metabolites. The mobile phase usually consists of a mixture of an aqueous buffer (e.g., ammonium formate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) in a gradient elution mode.
- **Mass Spectrometric Detection:** A tandem mass spectrometer (MS/MS) operating in multiple reaction monitoring (MRM) mode provides high selectivity and sensitivity. Specific precursor-to-product ion transitions are monitored for **N,O-Didesmethylvenlafaxine** and an internal standard.

Biological Activity

N,O-Didesmethylvenlafaxine is generally considered to be a minor and less pharmacologically active metabolite of venlafaxine compared to the parent drug and its major active metabolite, O-desmethylvenlafaxine. Its primary relevance in research and drug development is as a biomarker of venlafaxine metabolism and for completing the metabolic profile of the drug.

Conclusion

This technical guide provides essential information on **N,O-Didesmethylvenlafaxine** for researchers and professionals in the field of drug development. The provided chemical identifiers, metabolic pathway, and outlines of experimental methodologies serve as a foundational resource for further investigation and understanding of this venlafaxine metabolite. The development of a specific and efficient synthetic protocol for **N,O-Didesmethylvenlafaxine** remains an area for potential future research.

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References

- 1. N,N-Didesmethylvenlafaxine | C₁₅H₂₃NO₂ | CID 9795857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Venlafaxine | C₁₇H₂₇NO₂ | CID 5656 - PubChem [pubchem.ncbi.nlm.nih.gov]
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